

Technical Guide: Physicochemical Properties of (R)-1-Methoxypropan-2-amine hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-1-Methoxypropan-2-amine hydrochloride

Cat. No.: B591868

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise overview of the fundamental physicochemical properties of **(R)-1-Methoxypropan-2-amine hydrochloride**, a chiral amine derivative of interest in various research and development applications. The information presented herein is intended to support laboratory activities, computational modeling, and further scientific investigation.

Chemical Identity and Properties

(R)-1-Methoxypropan-2-amine hydrochloride is the hydrochloride salt of the (R)-enantiomer of 1-methoxypropan-2-amine. The presence of a chiral center at the second carbon position imparts specific stereochemical properties to the molecule, which can be critical in its biological interactions.

Data Presentation: Molecular and Physical Data

The core molecular and physical data for **(R)-1-Methoxypropan-2-amine hydrochloride** are summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
Molecular Formula	C4H12ClNO	[1]
Molecular Weight	125.60 g/mol	[1] [2] [3]
Physical Form	Solid	[1]
InChI Key	RVDUOVVHQKMQLM- PGMHMLKASA-N	[1]
SMILES String	COClC(C)C(C)C	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight and formula of **(R)-1-Methoxypropan-2-amine hydrochloride** would typically involve standard analytical techniques such as mass spectrometry and elemental analysis.

- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) would be employed to determine the accurate mass of the molecular ion, which can be used to confirm the elemental composition. The compound would be introduced into the mass spectrometer, ionized (e.g., by electrospray ionization), and the mass-to-charge ratio of the resulting ions measured.
- **Elemental Analysis:** Combustion analysis would be used to determine the percentage composition of carbon, hydrogen, nitrogen, and chlorine. A weighed sample of the compound is burned in an excess of oxygen, and the combustion products (CO₂, H₂O, N₂, and HCl) are collected and quantified to determine the empirical formula.

Logical Relationship Diagram

The following diagram illustrates the logical relationship between the chemical name, its molecular formula, and its corresponding molecular weight.

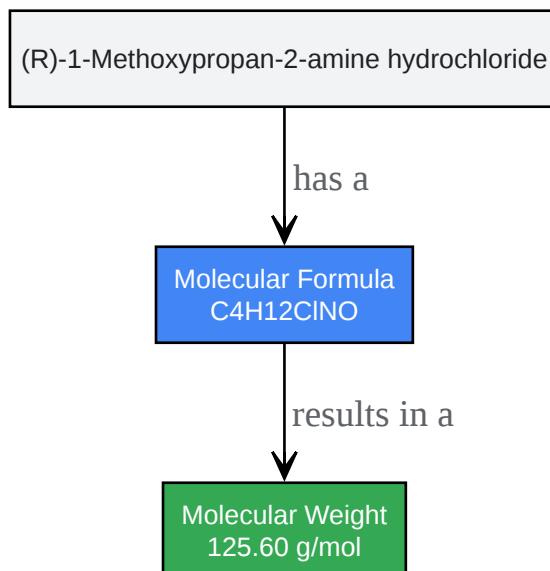


Figure 1. Physicochemical Relationship

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-1-Methoxypropan-2-amine hydrochloride | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. Buy (R)-1-Methoxypropan-2-amine hydrochloride (EVT-1468812) | 626220-76-6 [[evitachem.com](https://www.evitachem.com)]
- 3. 626220-76-6|(R)-1-Methoxypropan-2-amine hydrochloride|BLD Pharm [[bldpharm.com](https://www.blpharm.com)]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (R)-1-Methoxypropan-2-amine hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b591868#r-1-methoxypropan-2-amine-hydrochloride-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com